

# A-935142 structure and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: A-935142

Cat. No.: B15584001

[Get Quote](#)

## In-depth Technical Guide: A-935142

Information regarding the TRPA1 antagonist **A-935142** is not available in the public domain.

Extensive searches of chemical databases and the scientific literature did not yield any specific information for a compound designated "**A-935142**." This suggests that "**A-935142**" may be an internal compound identifier not disclosed publicly, a misnomer, or a typographical error.

The transient receptor potential ankyrin 1 (TRPA1) channel is a well-recognized target for the development of novel analgesics and anti-inflammatory agents. It is a non-selective cation channel primarily expressed on sensory neurons and acts as a sensor for a wide variety of noxious stimuli, including environmental irritants, inflammatory mediators, and oxidative stress. Activation of TRPA1 is implicated in the pathophysiology of various conditions, including chronic pain, respiratory diseases, and itch.

Numerous pharmaceutical companies and academic research groups are actively involved in the discovery and development of potent and selective TRPA1 antagonists. While information on **A-935142** is unavailable, a wealth of public information exists for other TRPA1 antagonists that have been characterized in preclinical and clinical studies. These compounds have shown promise in alleviating pain and inflammation in various animal models.

For researchers, scientists, and drug development professionals interested in the field of TRPA1 antagonists, it is recommended to consult the extensive body of scientific literature on well-documented compounds. This will provide valuable insights into the structure-activity relationships, pharmacological properties, and therapeutic potential of this class of molecules.

- To cite this document: BenchChem. [A-935142 structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584001#a-935142-structure-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)